

Preparation of CS-003 Free Base Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: CS-003 Free base

Cat. No.: B1243848

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **CS-003 free base**, a potent triple tachykinin receptor antagonist. Adherence to these guidelines is crucial for ensuring the integrity, stability, and reliable performance of the compound in downstream applications.

Introduction to CS-003 Free Base

CS-003 is a non-peptide antagonist with high affinity for all three neurokinin (tachykinin) receptors: NK1, NK2, and NK3.^{[1][2]} It has demonstrated efficacy in preclinical models of respiratory diseases associated with neurokinins.^{[1][2]} The inhibitory constants (K_i) for human NK1, NK2, and NK3 receptors are 2.3 nM, 0.54 nM, and 0.74 nM, respectively.^{[1][2]} In cellular assays, CS-003 inhibits the formation of inositol phosphate induced by NK1, NK2, or NK3 receptor activation in a concentration-dependent manner.^[1] Given its role as a modulator of critical signaling pathways, the accurate preparation of CS-003 stock solutions is a prerequisite for reproducible experimental results.

Data Presentation

Quantitative data for **CS-003 free base** is summarized in the table below. Researchers should always refer to the Certificate of Analysis (CofA) provided by the supplier for lot-specific information.

Property	Value	Source
Molecular Weight	673.65 g/mol	[2]
CAS Number	191672-52-3	[2]
Chemical Formula	C ₃₄ H ₃₈ Cl ₂ N ₂ O ₆ S	[2]
Purity	Refer to lot-specific Certificate of Analysis	N/A
Appearance	Refer to lot-specific Certificate of Analysis	N/A

Solubility Information:

Definitive public data on the solubility of **CS-003 free base** in common laboratory solvents is limited. As a general practice for non-peptide small molecules, Dimethyl Sulfoxide (DMSO) is often a suitable solvent. It is strongly recommended to perform a small-scale solubility test before preparing a large-volume stock solution. The supplier's Certificate of Analysis should be consulted for any available solubility data.[\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes a general procedure for preparing a stock solution of **CS-003 free base**. The final concentration should be determined by the researcher based on experimental needs and the compound's solubility.

Materials:

- **CS-003 free base** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials

- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile filter tips

Procedure:

- **Equilibration:** Allow the vial containing the **CS-003 free base** powder to equilibrate to room temperature for at least 15-20 minutes before opening. This prevents condensation of moisture onto the compound.
- **Weighing:** Tare a sterile vial on a calibrated analytical balance. Carefully weigh the desired amount of **CS-003 free base** powder into the vial.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock solution concentration. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times 673.65 \text{ g/mol} \times 1 \text{ mg}/0.001 \text{ g} = 6.74 \text{ mg}$
 - Add 1 mL of DMSO to 6.74 mg of **CS-003 free base**.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, brief sonication in a water bath can aid in dissolution. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** To minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage. When ready to use, thaw a single aliquot at room temperature and use it immediately. Avoid repeated warming and cooling of the stock solution.

Protocol 2: Preparation of Aqueous Working Solutions

For most cell-based assays, the high-concentration DMSO stock solution must be diluted to a final working concentration in an aqueous buffer or cell culture medium.

Materials:

- **CS-003 free base** stock solution in DMSO
- Sterile aqueous buffer or cell culture medium
- Sterile tubes and pipette tips

Procedure:

- **Thawing:** Thaw a single aliquot of the CS-003 DMSO stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the DMSO stock solution in the desired aqueous buffer or medium to reach the final working concentration.
- **Mixing:** Mix thoroughly by gentle pipetting or brief vortexing after each dilution step.
- **Final DMSO Concentration:** Ensure that the final concentration of DMSO in the working solution is low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity. A vehicle control containing the same final concentration of DMSO should be included in all experiments.
- **Use:** Use the freshly prepared working solution immediately. Do not store aqueous dilutions for extended periods.

Quality Control

To ensure the reliability of experimental results, it is important to perform quality control checks on the prepared stock solutions.

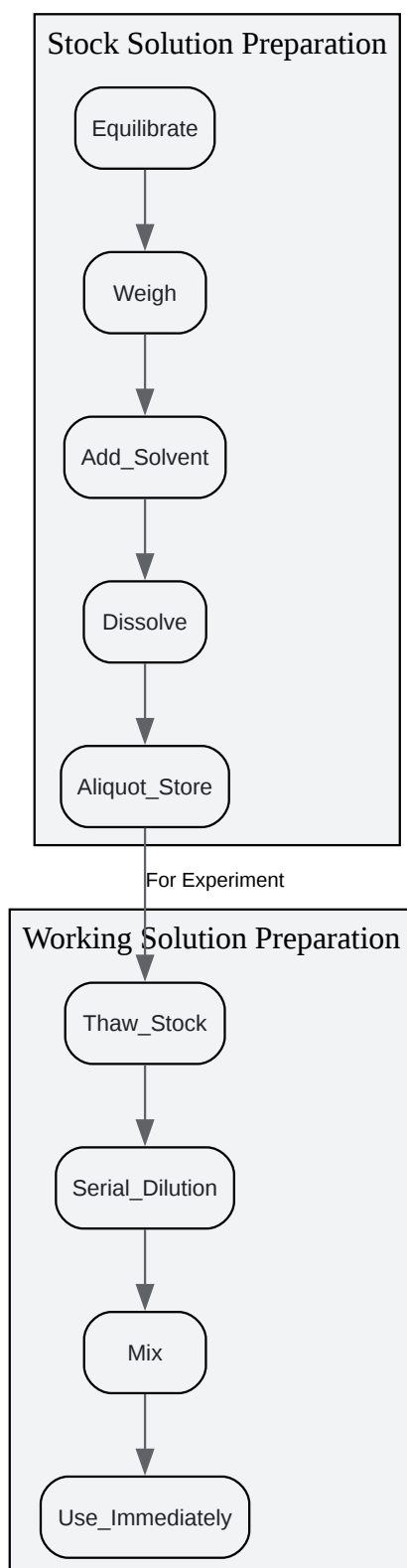
- **Visual Inspection:** Regularly inspect stock solutions for any signs of precipitation or color change, which may indicate degradation or poor solubility.
- **Concentration Verification:** For critical applications, the concentration of the stock solution can be verified using techniques such as High-Performance Liquid Chromatography (HPLC)

with a UV detector, by creating a standard curve with a known concentration of the compound.

- Purity Assessment: The purity of the stock solution can also be assessed by HPLC to detect the presence of any degradation products.

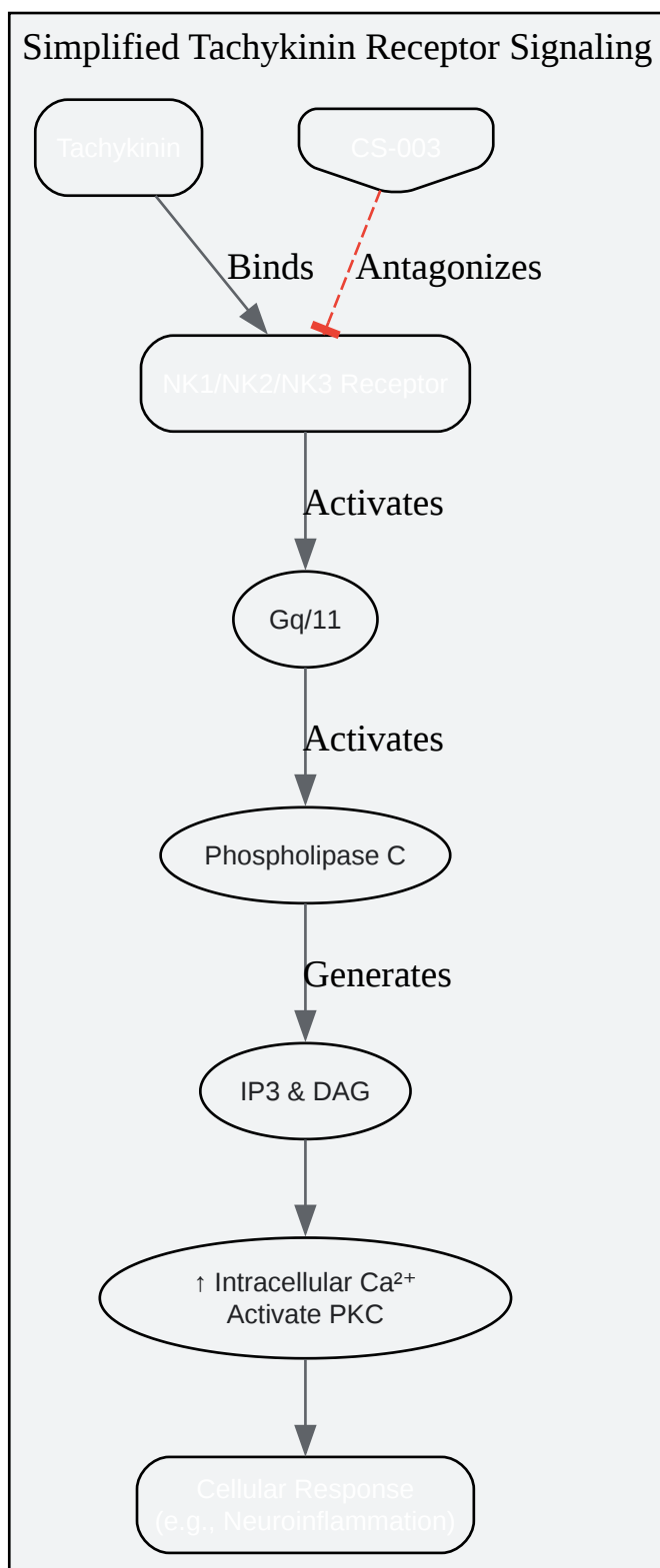
Mandatory Visualizations

The following diagrams illustrate the general experimental workflow for preparing CS-003 stock solutions and a simplified representation of the tachykinin signaling pathway that CS-003 antagonizes.



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Experimental workflow for CS-003 solution preparation.



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CS-003 antagonism of tachykinin receptor signaling.

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References

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